

Comprehensive Safety and Handling Guide for 1H-pyrazolo[3,4-c]pyridine

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Compound of Interest

Compound Name: 1H-pyrazolo[3,4-c]pyridine

Cat. No.: B3024187

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This guide provides essential, in-depth technical information for the safe handling, storage, and disposal of **1H-pyrazolo[3,4-c]pyridine**. It is intended for researchers, scientists, and professionals in drug development who work with this compound. Our commitment is to furnish you with scientifically sound and practical knowledge that extends beyond the product, ensuring a culture of safety and precision in your laboratory.

Hazard Identification and Risk Assessment

1H-pyrazolo[3,4-c]pyridine is a heterocyclic compound that, while valuable in medicinal chemistry and drug discovery, presents several health hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified as harmful if swallowed, harmful in contact with skin, and harmful if inhaled.[1] It is also known to cause skin irritation and serious eye irritation.[1][2]

Understanding the "why" behind these classifications is critical. The pyridine and pyrazole moieties can interact with biological systems, and the compound's reactivity can lead to adverse effects upon exposure. Skin absorption is a significant route of exposure, making dermal protection paramount.[3]

Table 1: GHS Hazard Classification for **1H-pyrazolo[3,4-c]pyridine**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[2]

Personal Protective Equipment (PPE): Your First Line of Defense

A multi-layered approach to PPE is non-negotiable when handling **1H-pyrazolo[3,4-c]pyridine**. The selection of appropriate PPE is based on a thorough risk assessment of the procedures to be performed.

Workflow for PPE Selection and Use

Caption: A logical workflow for the selection and use of PPE.

- Eye and Face Protection: Chemical splash goggles are mandatory.[5] For procedures with a higher risk of splashing, such as when handling larger quantities or solutions under pressure, a face shield should be worn in addition to goggles.[6]
- Skin Protection:
 - Gloves: Due to the risk of dermal absorption, selecting the correct gloves is critical. While nitrile gloves are a common choice in laboratories, for pyridine and its derivatives, butyl rubber or neoprene gloves are often recommended for their higher resistance.[5][7]

Always consult the glove manufacturer's compatibility chart. Nitrile gloves may be suitable for short-duration tasks but should be changed immediately upon contamination.[8]

- Lab Coat: A fully buttoned, long-sleeved lab coat is required to protect street clothes and skin from contamination.[7] For tasks with a high risk of splashes, a chemically resistant apron over the lab coat is advisable.
- Respiratory Protection: All work with **1H-pyrazolo[3,4-c]pyridine**, especially when in solid form (dust) or when heated, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[5][8] If a fume hood is not available or if exposure limits are likely to be exceeded, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.[9] Enrollment in a respiratory protection program, including medical clearance and fit testing, is a prerequisite for respirator use.[7]

Operational and Handling Plan

Adherence to a strict operational plan minimizes the risk of exposure and accidents.

Step-by-Step Handling Protocol:

- Preparation:
 - Designate a specific area for handling **1H-pyrazolo[3,4-c]pyridine**, preferably within a chemical fume hood.[7]
 - Ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested.[7]
 - Assemble all necessary equipment and reagents before starting work to minimize movement in and out of the designated area.
 - Keep containers of **1H-pyrazolo[3,4-c]pyridine** tightly closed when not in use.[5]
- Handling:
 - When weighing the solid compound, do so in a fume hood or a ventilated balance enclosure to prevent the inhalation of fine particulates.

- Use spark-proof tools and explosion-proof equipment, especially when handling larger quantities, as pyridine derivatives can be flammable.[9][10]
- Avoid actions that can generate dust or aerosols.[11]
- Ground and bond containers when transferring the substance to prevent static discharge, which can be an ignition source.[3][6]
- Storage:
 - Store **1H-pyrazolo[3,4-c]pyridine** in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.[5][7][8]
 - Keep it segregated from incompatible materials such as strong oxidizing agents and strong acids.[12]
 - Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.[5]

Emergency Procedures: Plan for the Unexpected

Accidents can happen despite the best precautions. A clear and practiced emergency plan is vital.

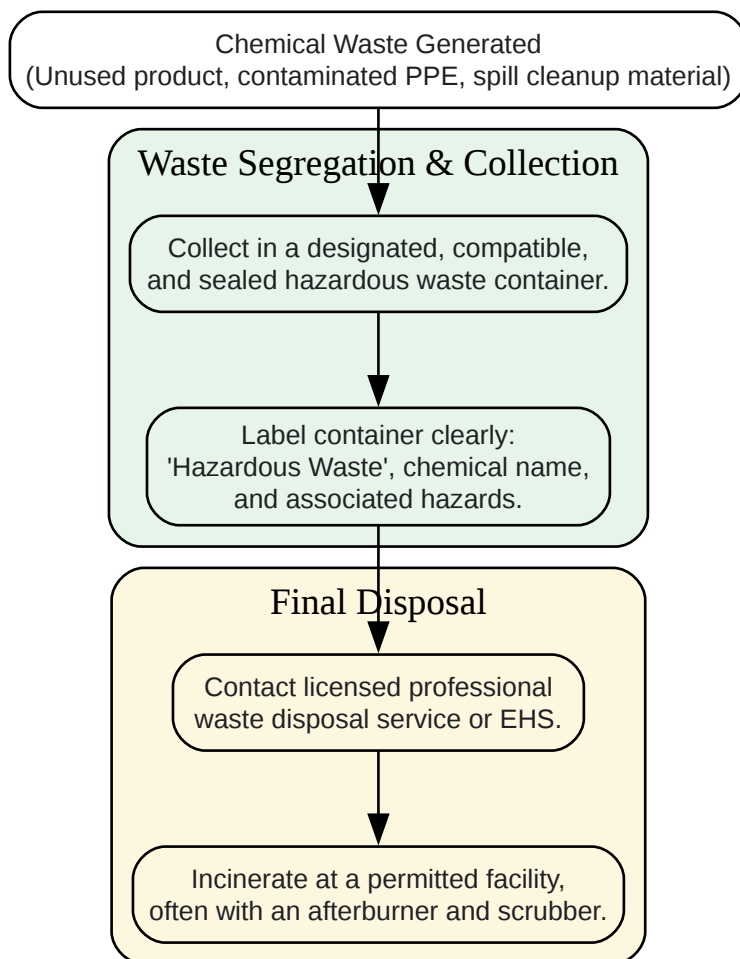
- Skin Contact: Immediately remove all contaminated clothing.[6] Flush the affected skin with copious amounts of water for at least 15 minutes.[5][7] Seek medical attention.[7]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes at an emergency eyewash station, holding the eyelids open.[7][13] Seek immediate medical attention.[13]
- Inhalation: Move the person to fresh air immediately.[13][14] If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[14]
- Ingestion: Do NOT induce vomiting.[11] If the person is conscious, rinse their mouth with water.[13][15] Never give anything by mouth to an unconscious person.[11][13] Seek immediate medical attention.[13]

- Spills:
 - Small Spills: For minor spills within a fume hood, use an inert absorbent material like sand or vermiculite to contain the spill.^[8] Scoop the material into a sealed, labeled container for hazardous waste disposal.^[13]
 - Large Spills: If a large spill occurs, evacuate the area immediately and secure it.^[7] Contact your institution's environmental health and safety (EHS) department or emergency response team.^[7]

Disposal Plan

Proper disposal is a critical final step in the chemical lifecycle, preventing environmental contamination and ensuring regulatory compliance.

Disposal Decision Tree



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Caption: A streamlined process for the disposal of **1H-pyrazolo[3,4-c]pyridine** waste.

- Unused Product and Contaminated Materials: All waste containing **1H-pyrazolo[3,4-c]pyridine**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.[16]
- Disposal Method: Do not dispose of this chemical down the drain or in regular trash.[8] The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[13] All disposal must be carried out by a licensed professional waste disposal service in accordance with local, state, and federal regulations.[13][16]

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